

# An In-depth Technical Guide to Nickel(II) Thiocyanate

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## Compound of Interest

Compound Name: Nickel thiocyanate

CAS No.: 20427-77-4

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This technical guide provides a comprehensive overview of nickel(II) thiocyanate, a versatile inorganic compound with significant applications in coordination chemistry, materials science, and catalysis. This document is intended for researchers, scientists, and professionals in drug development and related fields, offering detailed information on its chemical properties, synthesis, and reactivity.

## Core Chemical Identity and Properties

Nickel(II) thiocyanate is an inorganic compound with the chemical formula  $\text{Ni}(\text{SCN})_2$ .<sup>[1][2]</sup> It consists of a nickel atom in the +2 oxidation state coordinated to two thiocyanate anions.<sup>[3]</sup> The compound typically appears as a green-brown or dark chocolate-colored powder in its anhydrous form.<sup>[1][4]</sup> In aqueous solutions, it imparts a characteristic green color.<sup>[4][5]</sup> Nickel(II) thiocyanate can also exist in hydrated forms, such as the green tetrahydrate,  $\text{Ni}(\text{SCN})_2 \cdot 4\text{H}_2\text{O}$ , and a hemihydrate,  $\text{Ni}(\text{SCN})_2 \cdot \frac{1}{2}\text{H}_2\text{O}$ .<sup>[5]</sup>

The structure of anhydrous  $\text{Ni}(\text{SCN})_2$  is a two-dimensional coordination polymer where each nickel ion is octahedrally coordinated by four sulfur atoms and two nitrogen atoms from the

bridging thiocyanate ligands.[1][3] This layered structure is held together by van der Waals forces.[1] At low temperatures, nickel(II) thiocyanate exhibits antiferromagnetic properties.[1]

## Quantitative Data Summary

A summary of the key quantitative properties of nickel(II) thiocyanate is presented in the table below for easy reference and comparison.

Property	Value	References
Chemical Formula	Ni(SCN) <sub>2</sub>	[1][2]
Molar Mass	174.86 g/mol	[1][2][3][6]
Appearance	Green-brown powder (anhydrous)	[1]
Dark brown powder	[5]	
Green crystalline solid (hydrated)	[3]	
Density	2.59 g/cm <sup>3</sup>	[1]
Solubility in Water	35.48 g/100g solution at 25°C	[5][7]
Melting Point	Decomposes upon heating	[1]
CAS Number	13689-92-4	[1][2][3]

## Experimental Protocols

Detailed methodologies for the synthesis of nickel(II) thiocyanate are provided below. These protocols are based on established literature procedures.

## Synthesis of Nickel(II) Thiocyanate via Metathesis Reaction

This common method involves the reaction of a soluble nickel salt with a soluble thiocyanate salt, leading to the precipitation of an insoluble salt, leaving the desired **nickel thiocyanate** in solution.

## Materials:

- Nickel(II) sulfate ( $\text{NiSO}_4$ )
- Barium thiocyanate ( $\text{Ba}(\text{SCN})_2$ ) or Potassium thiocyanate ( $\text{KSCN}$ )
- Deionized water
- Filter paper
- Beakers
- Stirring rod
- Heating plate (optional)

## Procedure:

- Solution Preparation: Prepare separate aqueous solutions of nickel(II) sulfate and barium thiocyanate.
- Reaction: Slowly add the barium thiocyanate solution to the nickel(II) sulfate solution while stirring continuously. A white precipitate of barium sulfate ( $\text{BaSO}_4$ ) will form.  $\text{NiSO}_4(\text{aq}) + \text{Ba}(\text{SCN})_2(\text{aq}) \rightarrow \text{Ni}(\text{SCN})_2(\text{aq}) + \text{BaSO}_4(\text{s})$
- Filtration: Filter the mixture to remove the insoluble barium sulfate precipitate. The filtrate is an aqueous solution of nickel(II) thiocyanate.
- Crystallization:
  - For Tetrahydrate ( $\text{Ni}(\text{SCN})_2 \cdot 4\text{H}_2\text{O}$ ): Evaporate the filtrate at a low temperature (around  $15^\circ\text{C}$ ) to induce crystallization of the green tetrahydrate.[5]
  - For Anhydrous ( $\text{Ni}(\text{SCN})_2$ ): After obtaining the hemihydrate by drying the tetrahydrate in a desiccator, heat it to  $150^\circ\text{C}$  to yield the brown anhydrous form.[5]

## Synthesis of Nickel(II) Thiocyanate using Nickel Carbonate or Hydroxide

This alternative method avoids the formation of a precipitate that needs to be filtered off.

Materials:

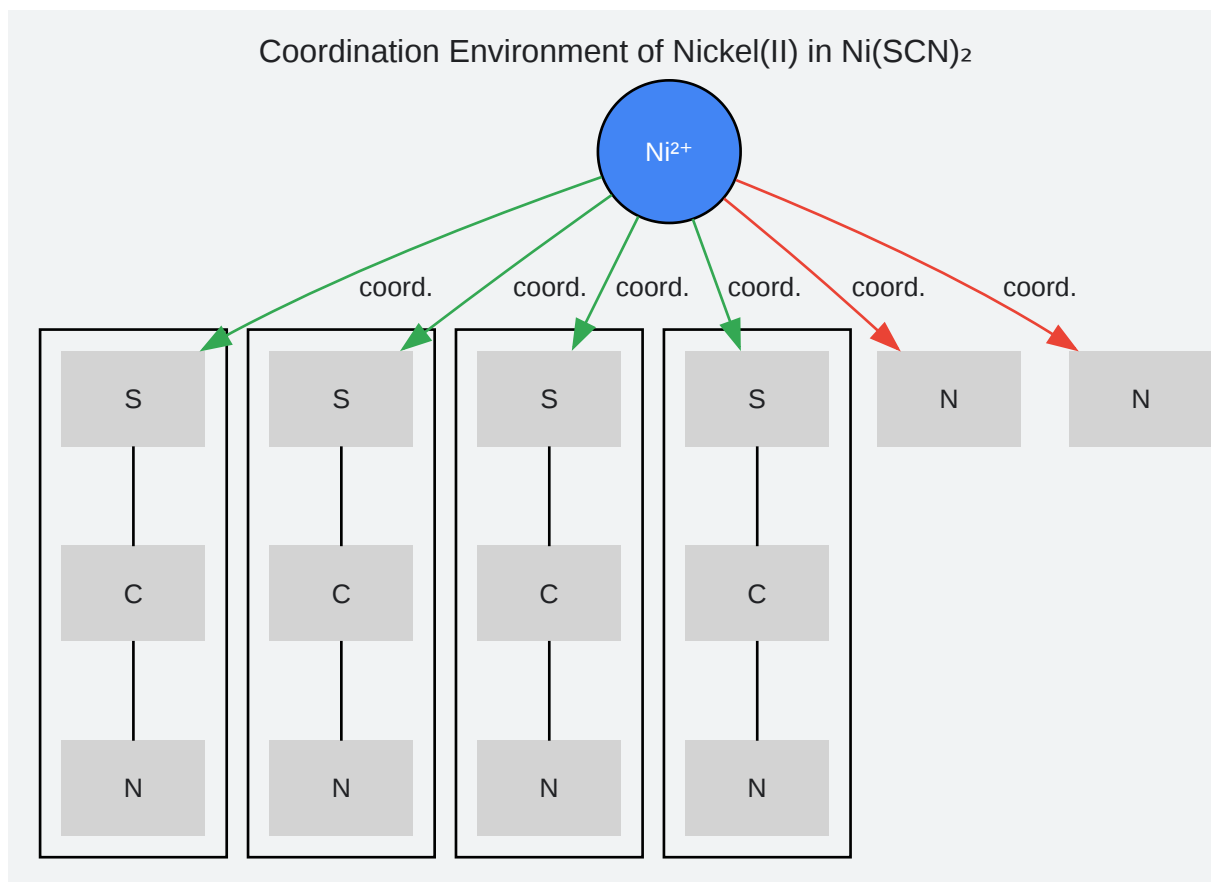
- Freshly prepared nickel(II) carbonate ( $\text{NiCO}_3$ ) or nickel(II) hydroxide ( $\text{Ni(OH)}_2$ )
- Thiocyanic acid (HSCN) solution
- Beaker
- Stirring rod

Procedure:

- Reaction: Dissolve the freshly prepared nickel(II) carbonate or hydroxide in a dilute solution of thiocyanic acid.  
$$[\text{5}] \text{NiCO}_3(\text{s}) + 2\text{HSCN}(\text{aq}) \rightarrow \text{Ni(SCN)}_2(\text{aq}) + \text{H}_2\text{O}(\text{l}) + \text{CO}_2(\text{g})$$
$$\text{Ni(OH)}_2(\text{s}) + 2\text{HSCN}(\text{aq}) \rightarrow \text{Ni(SCN)}_2(\text{aq}) + 2\text{H}_2\text{O}(\text{l})$$
- Concentration and Crystallization: Concentrate the resulting green solution by gentle heating and then cool to approximately  $15^\circ\text{C}$  to crystallize the tetrahydrate.  
[\[5\]](#)
- Dehydration: Follow the dehydration procedure described in the previous method to obtain the anhydrous form.  
[\[5\]](#)

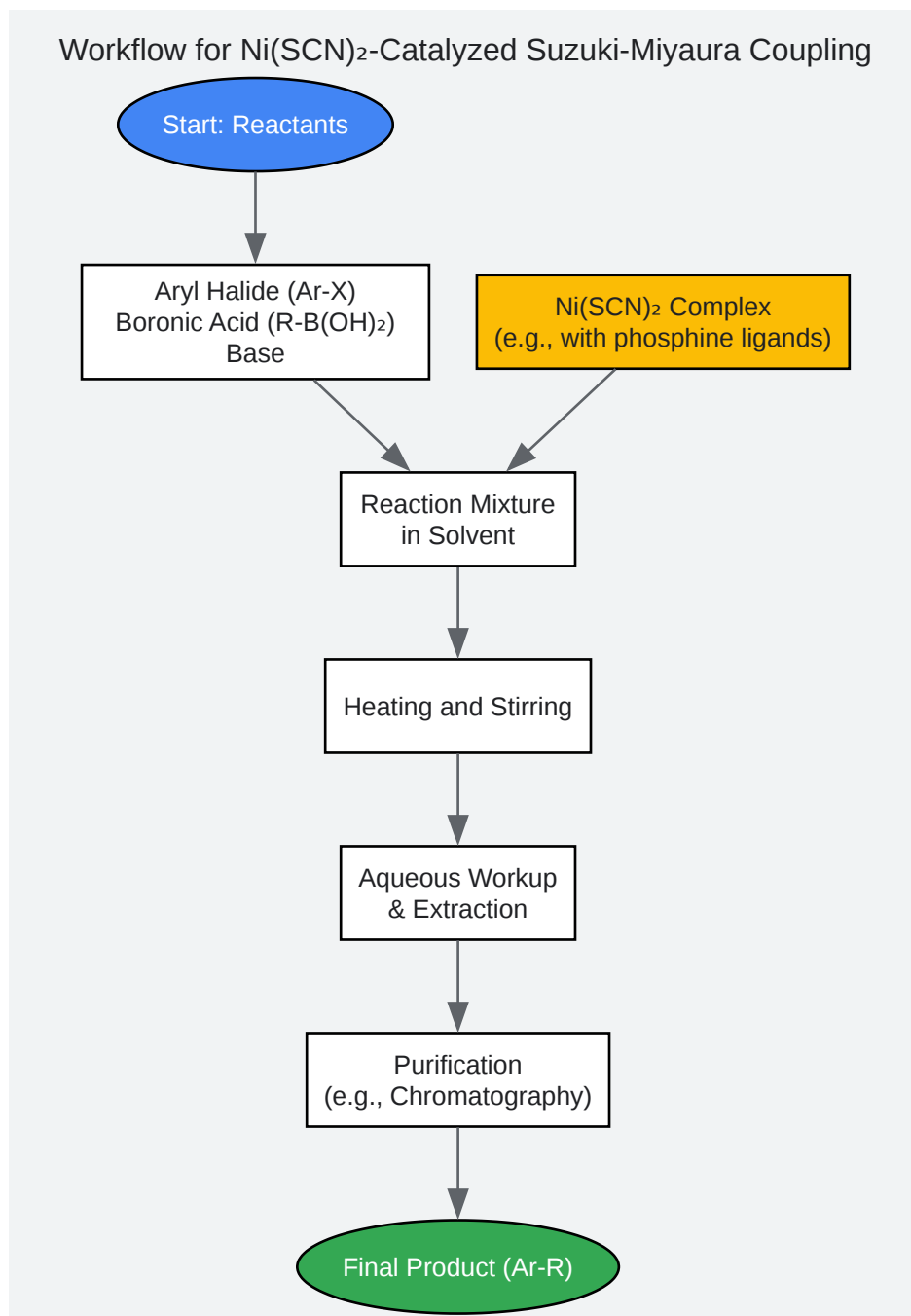
## Signaling Pathways and Experimental Workflows

The following diagrams illustrate key aspects of nickel(II) thiocyanate's structure and its application in catalysis.



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Caption: Octahedral coordination of Ni<sup>2+</sup> in the Ni(SCN)<sub>2</sub> polymer.



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Caption: Experimental workflow for a Suzuki-Miyaura cross-coupling reaction.

## Applications in Catalysis

Nickel(II) thiocyanate complexes have emerged as effective catalysts for various organic transformations, particularly in cross-coupling reactions.[8] These reactions are fundamental in

the synthesis of complex organic molecules, including pharmaceuticals and functional materials.[3]

## Suzuki-Miyaura Coupling

Complexes of nickel(II) thiocyanate with phosphine ligands, such as (2S,3S)-2,3-bis(diphenylphosphino)butane (Chiraphos), have demonstrated high activity in catalyzing Suzuki-Miyaura coupling reactions.[8] This reaction forms a carbon-carbon bond between an organoboron compound and an organohalide. The catalytic efficiency of these **nickel thiocyanate** complexes is comparable to that of other nickel(II) salts like NiCl<sub>2</sub> or Ni(acac)<sub>2</sub>. [8]

## Buchwald-Hartwig Amination

Similar nickel(II) thiocyanate complexes also effectively catalyze Buchwald-Hartwig amination, a reaction that forms a carbon-nitrogen bond between an aryl halide or pseudohalide and an amine.[8] This highlights the versatility of Ni(SCN)<sub>2</sub> as a precursor for generating active catalytic species for important bond-forming reactions.

## Polymerization Reactions

Nickel(II) thiocyanate complexes are also utilized as catalysts in polymerization reactions.[8] For instance, they can catalyze the polymerization of 1,4-dihalobenzenes to produce poly(1,4-phenylenes) and the polymerization of 2-halo-3-hexylthiophenes to yield poly(3-hexylthiophene-2,5-diyl).[8] These polymers are of interest for their applications in electronic materials.

## Safety and Handling

Nickel(II) thiocyanate is considered hazardous. It is toxic if inhaled or ingested and can cause irritation to the skin, eyes, and respiratory system.[3] Furthermore, nickel compounds are suspected carcinogens.[3] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a respirator, should be worn when handling this compound.[3] All work should be conducted in a well-ventilated area.[3]

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